

cyclobutyl chloroformate IUPAC name

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Compound of Interest

Compound Name: *Cyclobutyl chloroformate*

CAS No.: 81228-87-7

Cat. No.: B109574

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An In-Depth Technical Guide to Cyclobutyl Carbonochloridate for Advanced Synthesis Applications

Introduction

Cyclobutyl carbonochloridate, more commonly known in laboratory settings as **cyclobutyl chloroformate**, is a versatile reagent in modern organic synthesis. As a member of the chloroformate family, its reactivity is primarily characterized by the electrophilic carbonyl carbon, making it an efficient precursor for the formation of carbamates, carbonates, and mixed anhydrides.^[1] The incorporation of a cyclobutyl moiety is of particular interest to researchers in drug development and medicinal chemistry. The unique structural and conformational properties of the four-membered cyclobutyl ring can impart favorable characteristics to bioactive molecules, such as metabolic stability and improved binding affinity.^[2] In recent years, derivatives containing the cyclobutyl group have demonstrated significant potential, including antitumor activities against human non-small cell lung cancer lines.^{[2][3]}

This guide serves as a comprehensive technical resource for researchers, scientists, and drug development professionals. It details the fundamental properties, synthesis, reactivity, and applications of cyclobutyl carbonochloridate, with a focus on providing field-proven insights and validated protocols to ensure safe and effective utilization in the laboratory.

Nomenclature and Physicochemical Properties

A precise understanding of a reagent's identity and physical characteristics is a prerequisite for its successful application and safe handling.

IUPAC Name and Chemical Identifiers

The formal nomenclature and standard identifiers for this compound are crucial for accurate database searching and regulatory compliance. The authoritative IUPAC name is cyclobutyl carbonochloridate.^[4]

Identifier	Value	Source
IUPAC Name	cyclobutyl carbonochloridate	PubChem ^[4]
Common Name	Cyclobutyl chloroformate	ChemicalBook ^[3]
Synonym	Carbonochloridic acid, cyclobutyl ester	PubChem ^[4]
CAS Number	81228-87-7	PubChem ^[4]
Molecular Formula	C ₅ H ₇ ClO ₂	PubChem ^[4]
SMILES	<chem>C1CC(C1)OC(=O)Cl</chem>	PubChem ^[4]
InChIKey	QPOSYIIMLMZMAZ- UHFFFAOYSA-N	PubChem ^[4]

Physicochemical Properties

The physical properties of cyclobutyl carbonochloridate dictate its handling, storage, and reaction conditions. It is a volatile, flammable, and corrosive liquid.^{[4][5]}

Property	Value	Source
Molecular Weight	134.56 g/mol	PubChem[4]
Appearance	Clear, colorless liquid	CAMEO Chemicals[5]
Density	Denser than water	CAMEO Chemicals[5]
Flash Point	~70 °F (~21 °C)	ChemicalBook[3]
Stability	Moisture sensitive; reacts with water	PubChem[4]

Synthesis and Manufacturing

The synthesis of chloroformates is a well-established transformation in organic chemistry, most commonly achieved by reacting an alcohol with phosgene or a safer equivalent.[6]

Core Principles: The Phosgenation of Cyclobutanol

The synthesis of cyclobutyl carbonochloridate involves the nucleophilic attack of cyclobutanol on an activated carbonyl source, typically triphosgene (bis(trichloromethyl) carbonate), a safer, solid alternative to gaseous phosgene. The reaction is a nucleophilic acyl substitution where the alcohol displaces a trichloromethoxy group (which subsequently decomposes) to form the desired chloroformate. The presence of a non-nucleophilic base, such as pyridine or triethylamine, is critical to neutralize the hydrochloric acid (HCl) generated during the reaction, driving the equilibrium toward the product.[7]

Detailed Laboratory Synthesis Protocol

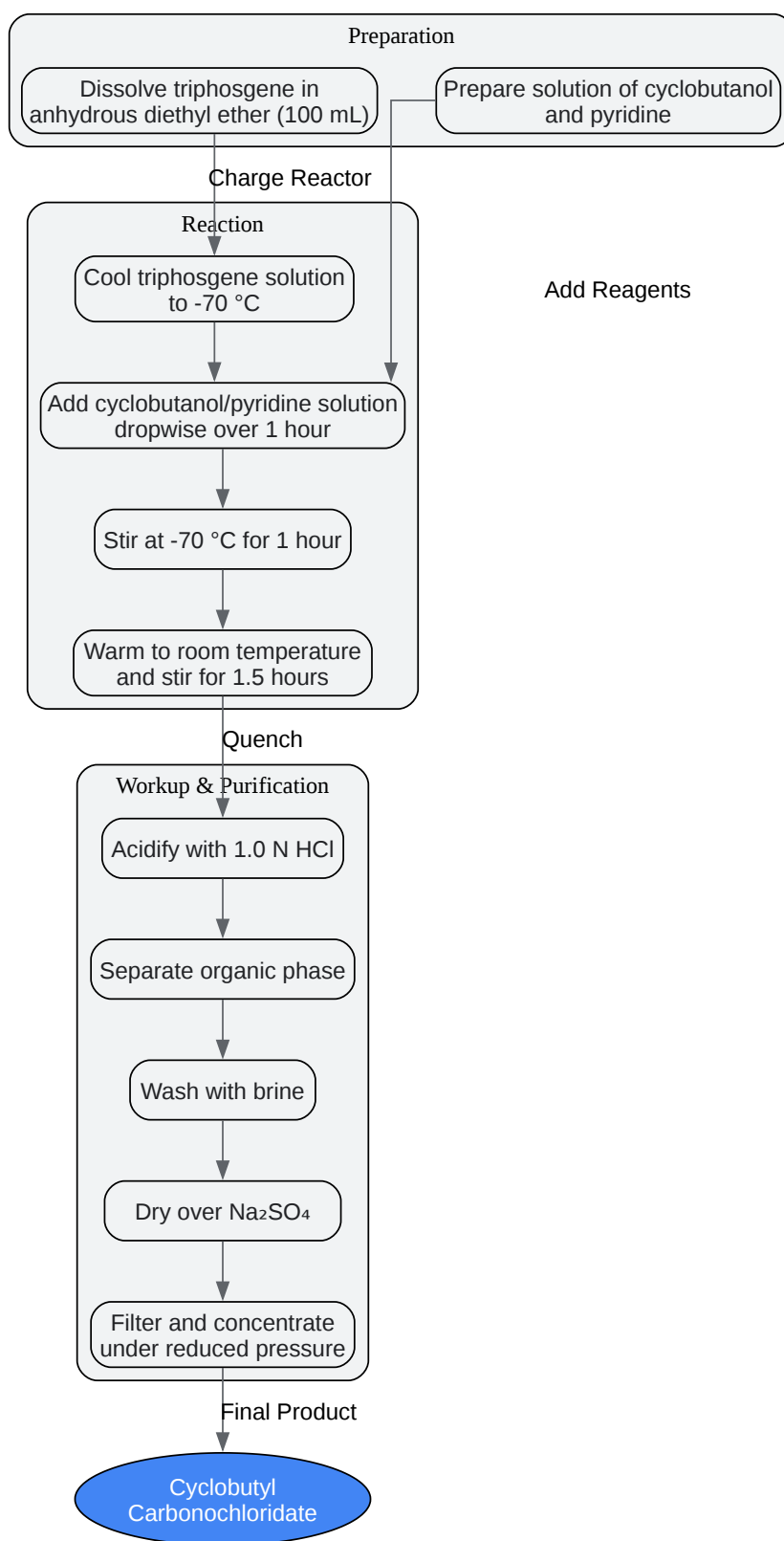
This protocol is adapted from established procedures for analogous chloroformates and is designed to be self-validating through careful control of stoichiometry and reaction conditions.
[7]

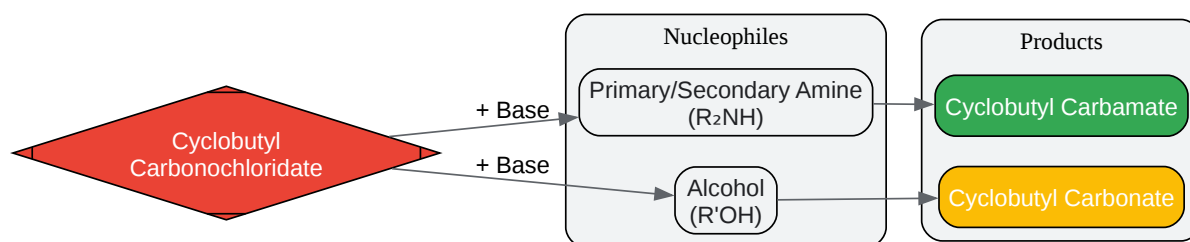
Materials:

- Triphosgene (40.0 mmol, 11.87 g)
- Cyclobutanol (120 mmol, 8.65 g)

- Pyridine (132 mmol, 10.44 g, 10.7 mL)
- Anhydrous Diethyl Ether (100 mL)
- 1.0 N Hydrochloric Acid (HCl) solution (110 mL)
- Brine (saturated NaCl solution) (60 mL)
- Anhydrous Sodium Sulfate (Na_2SO_4)

Experimental Workflow:





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Caption: Key reaction pathways of cyclobutyl carbonochloridate.

Reaction with Amines: Carbamate Formation

The reaction with primary or secondary amines is a cornerstone of its application, yielding stable cyclobutyl carbamates. This reaction is fundamental for introducing the "Cb" protecting group for amines or for creating carbamate linkages in larger molecules.

Mechanism: The reaction proceeds via a nucleophilic acyl substitution. The amine attacks the electrophilic carbonyl carbon, followed by the elimination of the chloride leaving group. A base is required to scavenge the resulting HCl.

Protocol: Synthesis of a Cyclobutyl Carbamate (Exemplary)

This protocol describes the reaction with a model primary amine, benzylamine.

Materials:

- Cyclobutyl carbonochloridate (10 mmol, 1.35 g)
- Benzylamine (10 mmol, 1.07 g)
- Triethylamine (12 mmol, 1.21 g, 1.67 mL)
- Dichloromethane (DCM) (50 mL)

- 1.0 N HCl solution
- Saturated Sodium Bicarbonate (NaHCO_3) solution
- Brine

Step-by-Step Methodology:

- Setup: In a round-bottom flask, dissolve benzylamine (1.07 g, 10 mmol) and triethylamine (1.67 mL, 12 mmol) in DCM (50 mL).
- Reaction: Cool the solution to 0 °C in an ice bath. Add cyclobutyl carbonochloridate (1.35 g, 10 mmol) dropwise.
- Maturation: Allow the reaction to warm to room temperature and stir for 2-4 hours, monitoring by TLC or LC-MS.
- Workup: Wash the reaction mixture sequentially with 1.0 N HCl, saturated NaHCO_3 solution, and brine.
- Purification: Dry the organic layer over anhydrous Na_2SO_4 , filter, and concentrate under reduced pressure. The crude product can be further purified by column chromatography or recrystallization.

Applications in Research and Drug Development

The unique properties of the cyclobutyl group make this reagent a valuable tool for medicinal chemists.

Protecting Group Chemistry

The carbamate formed from the reaction of cyclobutyl carbonochloridate with an amine serves as a robust protecting group. The resulting "Cb" group is stable to a variety of reaction conditions, providing an orthogonal protection strategy in complex, multi-step syntheses.

Scaffold for Bioactive Molecules

The cyclobutyl ring is not merely a passive component; its rigid, puckered conformation can be used to orient substituents in a defined three-dimensional space, which is critical for optimizing interactions with biological targets like enzymes or receptors. [2] Its inclusion can enhance metabolic stability by blocking sites susceptible to oxidative metabolism. The reported antitumor activity of its derivatives underscores its potential in designing novel therapeutic agents. [3]

Safety, Handling, and Storage

Cyclobutyl carbonochloridate is a hazardous material, and strict adherence to safety protocols is mandatory. [8]

Hazard Identification

GHS Classification	Hazard Statement	Source
Flammable Liquid	H226: Flammable liquid and vapour	Valsynthese SA [8]
Acute Toxicity	H301/H311/H331: Toxic if swallowed, in contact with skin, or if inhaled	Valsynthese SA [8]
Skin Corrosion	H314: Causes severe skin burns and eye damage	Valsynthese SA [8]
Additional Hazard	Lachrymator	Valsynthese SA [8]

Handling and Personal Protective Equipment (PPE)

- Engineering Controls: Always handle this reagent inside a certified chemical fume hood to avoid inhalation of toxic and corrosive vapors. [9] * Personal Protective Equipment: Wear chemical-resistant gloves (e.g., nitrile), a flame-retardant lab coat, and chemical safety goggles along with a face shield. [8][10] * Handling: Ground all equipment to prevent static discharge. [5] Use only non-sparking tools. Avoid contact with skin, eyes, and clothing. The substance is moisture-sensitive; handle under an inert atmosphere (e.g., nitrogen or argon). [10]

Storage and Disposal

- Storage: Store in a tightly sealed container under a nitrogen atmosphere in a cool, dry, and well-ventilated area designated for flammable and corrosive materials. [10] Keep away from heat, sparks, open flames, and incompatible materials like bases, alcohols, and oxidizing agents. [5][8]* Disposal: Dispose of waste as hazardous chemical waste in accordance with all local, state, and federal regulations. Do not dispose of it down the drain. [9]

Conclusion

Cyclobutyl carbonochloridate is a potent and versatile reagent with significant applications in advanced organic synthesis and drug discovery. Its ability to introduce the functionally important cyclobutyl moiety makes it a valuable tool for creating novel carbamates and carbonates. While its reactivity is key to its utility, it also mandates rigorous safety precautions. By understanding its properties, synthesis, and reactivity as detailed in this guide, researchers can effectively and safely leverage this compound to advance their scientific objectives.

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